

Proper Disposal of ML314: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: ML314

Cat. No.: B609140

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This document provides essential guidance on the proper disposal procedures for **ML314**, a neurotensin receptor 1 (NTR1) biased agonist. Adherence to these protocols is critical to ensure the safety of laboratory personnel and to minimize environmental impact. **ML314** is classified as a combustible solid and is highly hazardous to water, necessitating careful handling and disposal as chemical waste.

Immediate Safety and Handling

Before handling **ML314**, it is imperative to consult the specific Safety Data Sheet (SDS) provided by the manufacturer. While a comprehensive, publicly available SDS for **ML314** is not readily found, the following precautions are based on the known hazards of its chemical class, including quinazoline and piperazine derivatives.

Personal Protective Equipment (PPE) is mandatory:

- **Eye Protection:** Wear chemical safety goggles or a face shield.
- **Hand Protection:** Use chemically resistant gloves (e.g., nitrile rubber). Inspect gloves prior to use.
- **Body Protection:** A lab coat or other protective clothing is required.

- Respiratory Protection: If there is a risk of generating dust, use a NIOSH-approved respirator.

Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. Avoid creating dust. In case of a spill, immediately contain the material, prevent it from entering drains or waterways, and clean the area following established laboratory protocols for hazardous solid waste.

Quantitative Data Summary

Due to the limited availability of a specific Safety Data Sheet for **ML314**, comprehensive quantitative safety data is not available. The following table summarizes the known information.

| Parameter | Value | Source |
|--------------------------|-------------------------------|---------------------|
| Form | Powder | [1] |
| Color | White to beige | [1] |
| Solubility | DMSO: 20 mg/mL | [1] |
| Storage Temperature | Room temperature | [1] |
| Storage Class | 11 - Combustible Solids | [1] |
| Water Hazard Class (WGK) | 3 (Highly hazardous to water) | [1] |

Step-by-Step Disposal Protocol

The proper disposal of **ML314** is crucial due to its classification as a combustible solid and its high hazard potential to aquatic environments.[\[2\]](#) All waste must be handled in accordance with local, state, and federal regulations.

1. Waste Collection:

- Collect all solid waste containing **ML314**, including contaminated consumables (e.g., weighing paper, pipette tips), in a designated, properly labeled hazardous waste container.
- The container must be made of a compatible material, be sealable, and clearly labeled with "Hazardous Waste" and the chemical name "**ML314**".
- Do not mix **ML314** waste with other waste streams unless compatibility is confirmed.

2. Handling of Empty Containers:

- Empty containers that held **ML314** should be treated as hazardous waste unless thoroughly decontaminated.
- If decontamination is not feasible, dispose of the empty container in the same manner as the chemical waste.

3. Disposal of Solutions:

- Solutions containing **ML314** should not be disposed of down the drain.
- Collect liquid waste in a designated, sealed, and clearly labeled hazardous waste container.

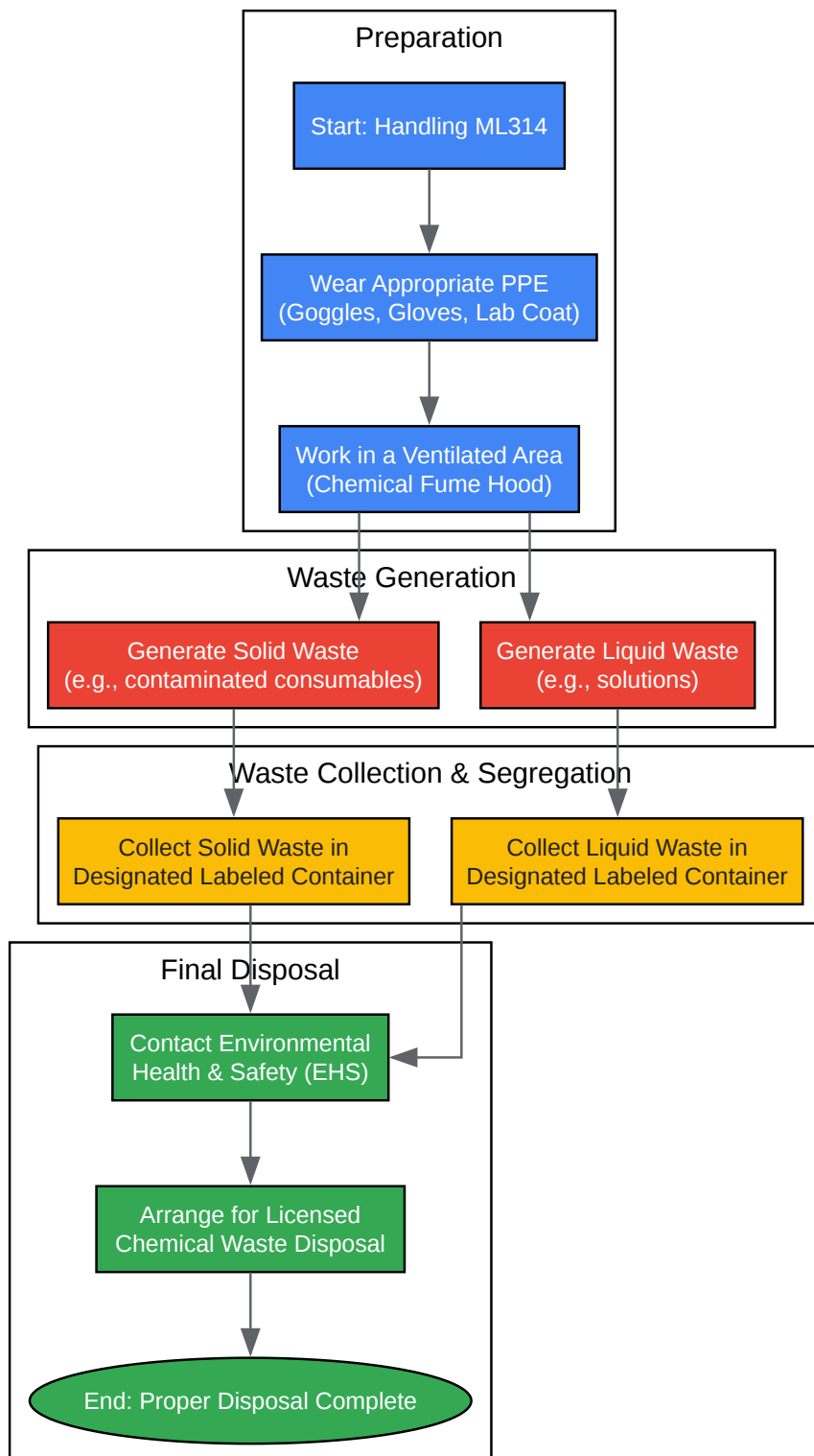
4. Final Disposal:

- Arrange for the disposal of the hazardous waste container through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
- Provide the waste disposal service with all available information regarding the chemical's properties and potential hazards.

Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **ML314** waste.

ML314 Disposal Workflow



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Caption: Workflow for the safe handling and disposal of **ML314**.

By following these procedures, researchers and laboratory professionals can ensure the safe and environmentally responsible disposal of **ML314**, reinforcing a culture of safety and trust in chemical handling practices.

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References

- 1. ML314 maleate $\geq 98\%$ (HPLC) | Sigma-Aldrich [sigmaaldrich.com]
- 2. szabo-scandic.com [szabo-scandic.com]
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